

Converting Br-PEG9-CH₂CH₂Br to Azide-PEG9-Azide for Click Chemistry

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Compound of Interest

Compound Name: Br-PEG9-CH₂CH₂Br

Cat. No.: B8233705

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Abstract

This technical guide outlines the optimized protocol for the nucleophilic substitution of bromine with azide moieties on a discrete polyethylene glycol (PEG9) linker. The resulting Azide-PEG9-Azide is a critical homobifunctional crosslinker used in "Click Chemistry" (CuAAC and SPAAC) for developing Antibody-Drug Conjugates (ADCs), PROTACs, and multivalent scaffolds. This protocol emphasizes safety, reaction kinetics, and purification strategies to ensure >95% purity and elimination of potentially explosive metal-azide byproducts.

Introduction & Strategic Utility

Polyethylene glycol (PEG) spacers are ubiquitous in bioconjugation due to their ability to improve solubility, reduce immunogenicity, and provide steric flexibility. The PEG9 spacer (approx. 35 Å length) offers an optimal balance between separating functional domains and maintaining favorable pharmacokinetics.

The conversion of Br-PEG9-CH₂CH₂Br to N₃-PEG9-CH₂CH₂N₃ is a classic

reaction. However, in a drug development context, "classic" is insufficient; the process must be scalable, safe, and yield analytical-grade material free of bromide salts and trace metals.

Key Applications:

- PROTACs: Linking E3 ligase ligands to target protein binders.
- Surface Functionalization: Passivating nanoparticles with reactive "handles."
- Macrocyclization: Peptide stapling via dialkyne bridges.

Reaction Mechanism & Kinetics

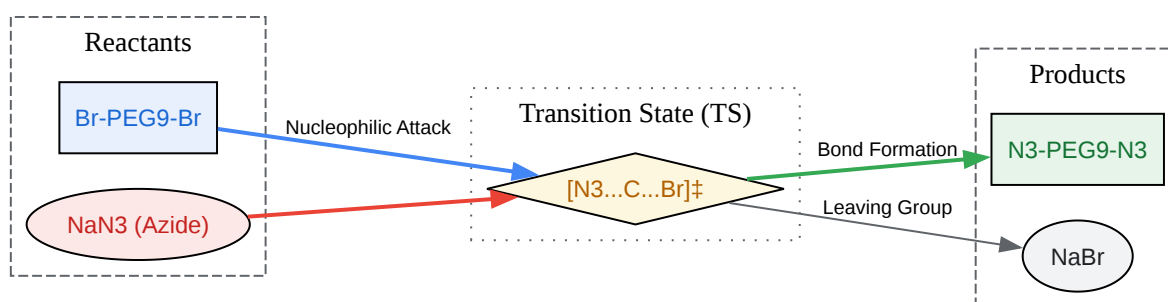
The transformation proceeds via a bimolecular nucleophilic substitution (

). The azide anion (

) acts as a potent nucleophile, attacking the electrophilic carbon attached to the bromine leaving group.

Mechanistic Diagram

The following diagram illustrates the concerted backside attack and inversion of configuration (though negligible on achiral terminal carbons, the kinetics remain second-order).



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Caption: Figure 1.

reaction pathway showing the displacement of the Bromide leaving group by the Azide nucleophile.

Critical Kinetic Factors:

- Solvent: Polar aprotic solvents (DMF or DMSO) are required to solvate the cation () while leaving the azide anion "naked" and highly reactive [1].[1]
- Temperature: While the reaction proceeds at Room Temperature (RT), mild heating (60°C) ensures complete conversion of the disubstituted product within 12–24 hours.

Safety Protocol: The "Zero-Tolerance" Standard

Sodium Azide (

) is acutely toxic (comparable to cyanide) and potentially explosive.

Hazard Category	Risk Factor	Mitigation Strategy
Toxicity	(oral, rat) = 27 mg/kg. Inhibits cytochrome oxidase.	Wear double nitrile gloves, lab coat, and safety glasses.[2] Work in a fume hood.
Explosion	Reacts with heavy metals (Cu, Pb) to form explosive azides. [2][3]	NEVER use metal spatulas. Use Teflon or plastic tools. Do not pour down drains with lead piping.[3]
Gas Formation	Contact with acid releases (Hydrazoic acid), a toxic/explosive gas.[2]	Keep reaction pH > 9.[3][4] Quench waste with dilute NaOH before disposal.

Experimental Protocol

Materials

- Starting Material: Br-PEG9-Br (MW ~580 Da).
- Reagent: Sodium Azide (), 99%.

- Solvent: N,N-Dimethylformamide (DMF), anhydrous.
- Workup: Dichloromethane (DCM), Brine, Sodium Sulfate ().

Step-by-Step Methodology

Step 1: Reaction Setup

- Weigh Br-PEG9-Br (1.0 eq, e.g., 500 mg) in a tared glass vial.
- Dissolve in anhydrous DMF (concentration ~0.1 M). Note: DMF is preferred over DMSO for easier removal during workup.
- Add Sodium Azide (3.0 eq, 1.5 eq per bromide site). Excess ensures complete substitution.
- Seal the reaction vessel and stir at 60°C for 16 hours (overnight).
 - Checkpoint: Solution usually remains clear or turns slightly cloudy as NaBr precipitates.

Step 2: Monitoring (TLC)

- Eluent: 10% Methanol in DCM.
- Stain: Iodine () or Dragendorff's reagent (specific for PEGs/Amines).
- Observation: The diazide product is slightly more polar than the dibromide but may co-elute. Completion is best verified by NMR (see Section 5).

Step 3: Workup & Extraction^{[5][6]}

- Cool the mixture to Room Temperature.
- Dilute with 5 volumes of water (to dissolve excess and NaBr).

- Extract 3x with DCM (Dichloromethane).
 - Why? Azide-PEG is organic soluble; salts remain in the aqueous phase.
- Wash combined organic layers 1x with Brine and 1x with Water to remove residual DMF.
- Dry over anhydrous

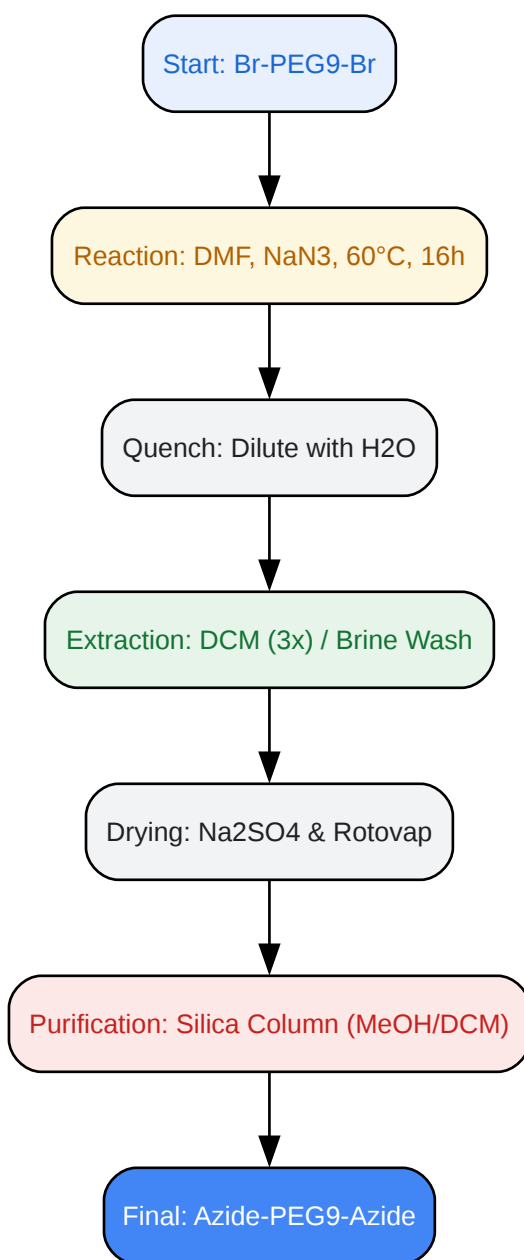
, filter, and concentrate under reduced pressure (Rotovap, <40°C).

Step 4: Purification For high-purity applications (>98%), perform Silica Gel Column Chromatography.

- Gradient: 0%

10% Methanol in DCM.
- Yield: Typical isolated yields are 85–95%.

Workflow Diagram



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Caption: Figure 2. Operational workflow for the synthesis and purification of Azide-PEG9-Azide.

Characterization & Validation

To certify the product for downstream use, compare the spectral data against the starting material.

Data Table: NMR & IR Specifications

Technique	Parameter	Br-PEG9-Br (Starting Material)	Azide-PEG9- Azide (Product)	Interpretation
NMR (CDCl ₃)	Terminal	3.80 ppm (triplet)	3.39 ppm (triplet)	Key Indicator: Upfield shift of terminal protons confirms Br N3 substitution [2].
NMR	PEG Backbone	3.64 ppm (multiplet)	3.65 ppm (multiplet)	Remains constant (bulk chain).
FT-IR	Functional Group	C-Br stretch (600-500 cm ⁻¹)	~2100 cm ⁻¹ (strong)	Appearance of the characteristic Azide asymmetric stretch is definitive [3].
Mass Spec	Mass	Base Peak	Base Peak - 76 Da	(42) replaces Br (80). Net loss of ~38 per end (2 ends = ~76 Da loss).

Troubleshooting Guide

- Issue: Residual DMF in NMR.
 - Fix: Wash the DCM layer more thoroughly with water (DMF partitions into water) or use an oil pump for 2 hours.
- Issue: Incomplete conversion.

- Fix: Increase temperature to 70°C or extend time. Do not exceed 90°C to avoid PEG degradation.

Storage & Stability

- Light Sensitivity: Azides are photolabile. Store in amber vials or wrap in foil.
- Temperature: Stable at -20°C for >12 months.
- Handling: Avoid rotary evaporation to dryness at high heat; azides can decompose exothermically.

References

- BenchChem.Introduction to alkyl azides in organic synthesis. Retrieved from
- Sardana, H., et al.Tracking solvent-induced conformational collapse... (Supporting Info). Royal Society of Chemistry, 2025. (Confirming NMR shift of CH₂-N₃ at ~3.34-3.39 ppm). Retrieved from
- Chemistry LibreTexts.Infrared Spectroscopy Absorption Table. (Confirming Azide stretch at 2160-2120 cm⁻¹).^[7] Retrieved from
- University of North Carolina (UNC).Standard Operating Procedure for Sodium Azide. (Safety protocols). Retrieved from

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Article - Standard Operating Procedur... [policies.unc.edu]
- 3. Sodium azide: Uses, safety and sustainable alternatives | Abcam [abcam.cn]

- [4. uthsc.edu](http://4.uthsc.edu) [uthsc.edu]
- [5. pdf.benchchem.com](http://5.pdf.benchchem.com) [pdf.benchchem.com]
- [6. tandfonline.com](http://6.tandfonline.com) [tandfonline.com]
- [7. scribd.com](http://7.scribd.com) [scribd.com]
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